

# An In-depth Technical Guide to the Radiological Properties of Selenium-79

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## Compound of Interest

Compound Name: **Selenium-79**

Cat. No.: **B1240439**

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## Introduction

**Selenium-79** (Se-79) is a long-lived radionuclide of significant interest in the fields of nuclear waste management, environmental science, and radiological safety. As a fission product generated within nuclear reactors, its extended half-life and potential for environmental mobility necessitate a thorough understanding of its radiological characteristics. This technical guide provides a comprehensive overview of the core radiological properties of **Selenium-79**, detailed experimental methodologies for its quantification, and an assessment of its radiological hazards.

## Core Radiological Properties

**Selenium-79** is characterized by its long half-life and its decay via pure beta emission. It is one of only seven long-lived fission products found in spent nuclear fuel.<sup>[1]</sup> The primary radiological properties of **Selenium-79** are summarized in the table below.

Property	Value	Reference(s)
Half-life ( $t_{1/2}$ )	$3.27 \pm 0.28 \times 10^5$ years	<a href="#">[1]</a>
Decay Mode	Beta ( $\beta^-$ ) decay (100%)	<a href="#">[1]</a>
Maximum Beta Energy ( $E_{\beta}^{\text{max}}$ )	$151.046 \pm 1.659$ keV	
Mean Beta Energy	52.9 keV	
Decay Product	Bromine-79 ( $^{79}\text{Br}$ ) (stable)	<a href="#">[1]</a>
Specific Activity	$5.1 \times 10^8$ Bq/g	<a href="#">[1]</a>
Fission Yield ( $^{235}\text{U}$ )	~0.04%	<a href="#">[1]</a>
Spin and Parity	7/2+	

## Production and Occurrence

**Selenium-79** is primarily produced as a fission product in nuclear reactors.[\[2\]](#) It is a component of spent nuclear fuel and the high-level radioactive waste generated from reprocessing this fuel.[\[1\]](#) Due to its low fission yield, it is present in relatively small quantities compared to other fission products.

## Experimental Protocols

Accurate quantification of **Selenium-79** is crucial for waste characterization and environmental monitoring. Due to its low-energy beta emission and the presence of interfering radionuclides in nuclear waste, its measurement requires sophisticated radiochemical separation and analytical techniques.

## Determination of Selenium-79 Half-life

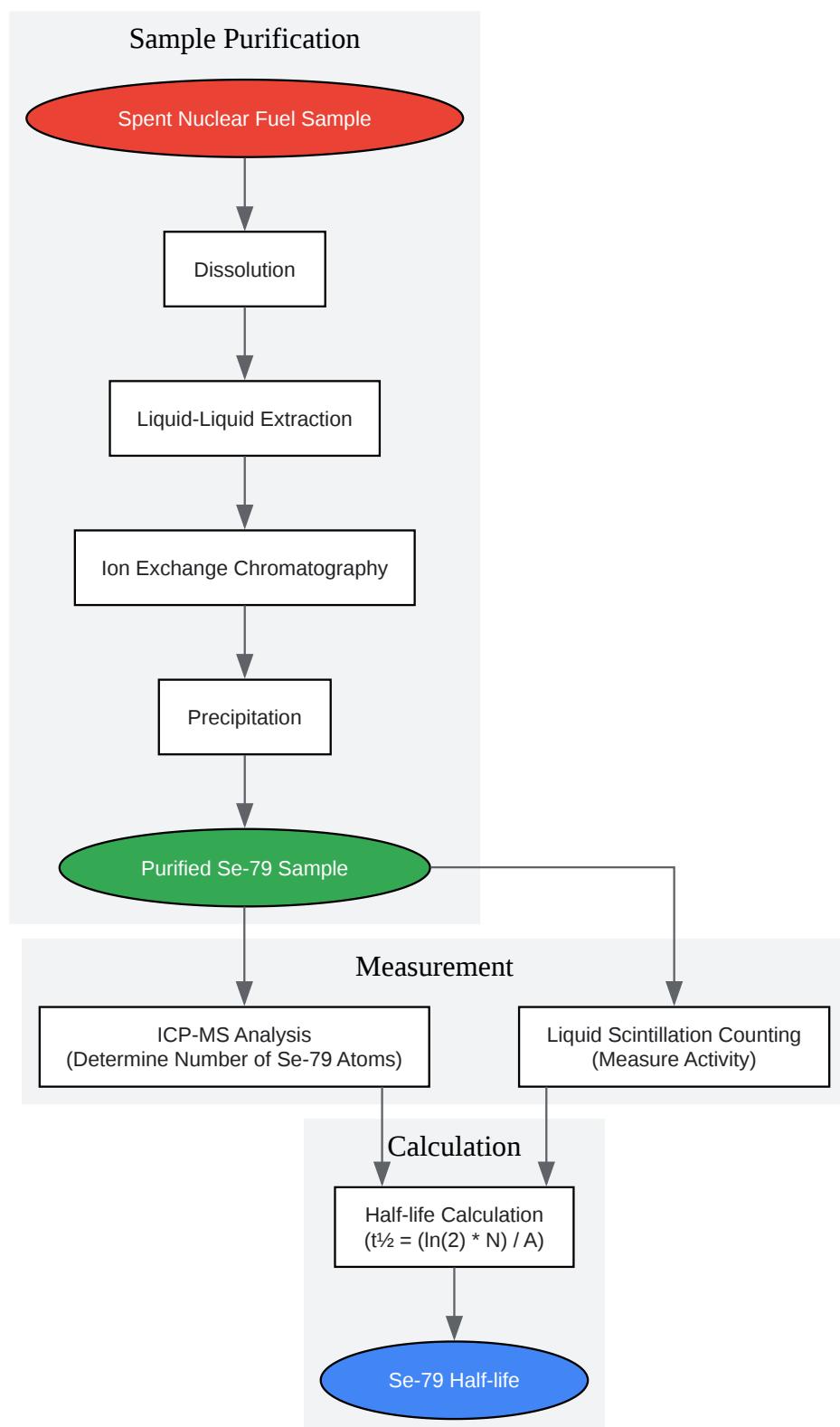
The half-life of **Selenium-79** has been determined with increasing accuracy over the years. A robust method involves the combination of Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for determining the number of Se-79 atoms (concentration) and Liquid Scintillation Counting (LSC) for measuring its activity.

**Methodology:**

- Sample Preparation and Purification:
  - **Selenium-79** is isolated from a sample matrix, such as a solution from dissolved spent nuclear fuel.
  - A multi-step purification process is employed to remove interfering radionuclides and isobaric interferences (e.g.,  $^{79}\text{Br}$ ). This typically involves:
    - Liquid-liquid extraction: To selectively extract selenium from the bulk of the sample matrix.
    - Ion exchange chromatography: To further purify selenium from other contaminants.[3][4]
    - Precipitation: Selenium is often precipitated as elemental selenium to concentrate it and remove soluble impurities.[5]
- Concentration Measurement by ICP-MS:
  - The purified selenium sample is introduced into an ICP-MS.
  - The instrument is calibrated using selenium standards of known concentrations.
  - The number of Se-79 atoms in the sample is determined with high precision. Electrothermal vaporization (ETV) can be coupled with ICP-MS to enhance sensitivity and reduce interferences.[4]
- Activity Measurement by Liquid Scintillation Counting (LSC):
  - An aliquot of the purified **Selenium-79** sample is mixed with a liquid scintillation cocktail.
  - The cocktail emits light pulses when it interacts with the beta particles emitted by Se-79.
  - A liquid scintillation counter detects and counts these light pulses, providing a measure of the sample's activity (disintegrations per unit time).

- Gamma-ray spectrometry is often performed prior to LSC to ensure the absence of any gamma-emitting impurities that could interfere with the measurement.[3][4]
- Half-life Calculation:
  - The half-life ( $t_{1/2}$ ) is calculated using the following equation:  $t_{1/2} = (\ln(2) * N) / A$  where:
    - $\ln(2)$  is the natural logarithm of 2 (approximately 0.693)
    - N is the number of Se-79 atoms determined by ICP-MS
    - A is the activity of the sample in Becquerels (Bq) determined by LSC

The following diagram illustrates the workflow for the experimental determination of the half-life of **Selenium-79**.

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Workflow for the determination of the half-life of **Selenium-79**.

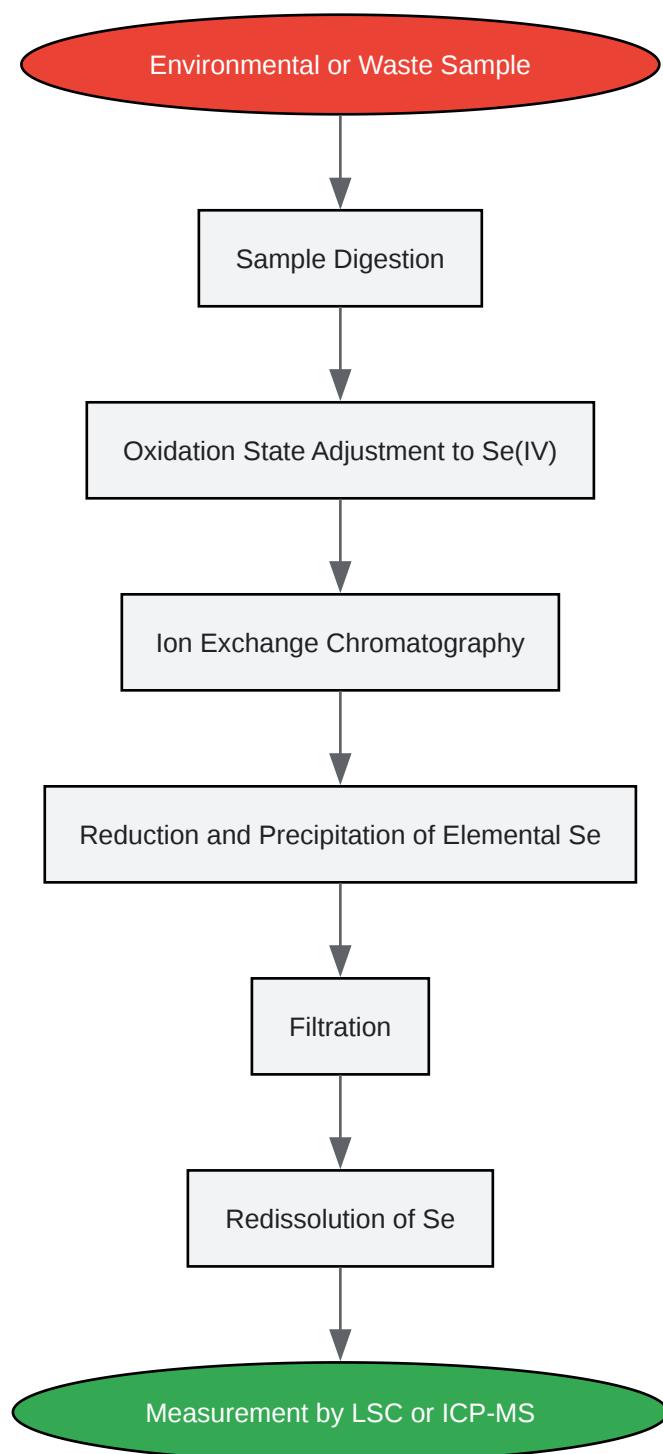
# Radiochemical Separation for Environmental and Waste Samples

The determination of **Selenium-79** in environmental and nuclear waste samples requires a robust separation protocol to isolate it from a complex matrix containing numerous other radionuclides.

Methodology:[5]

- **Sample Digestion:** Solid samples are first digested, often using microwave-assisted acid digestion, to bring the selenium into a liquid phase.
- **Oxidation State Adjustment:** The oxidation state of selenium is adjusted to Se(IV) (selenite), as this form is suitable for subsequent separation steps.
- **Initial Cleanup:** For high-salt matrices, an initial precipitation of elemental selenium can be performed to reduce the overall salt content.
- **Ion Exchange Chromatography:** The sample is passed through a series of ion exchange resins to remove interfering cations and anions. A strongly basic anion exchanger followed by a strongly acidic cation exchanger is a common approach.
- **Precipitation:** Selenium is then reduced to its elemental form ( $Se^0$ ), which is insoluble and can be separated by filtration. Hydroxylamine hydrochloride is a common reducing agent.
- **Final Preparation for Counting:** The precipitated elemental selenium is redissolved and prepared in a suitable matrix for measurement by LSC or ICP-MS.

The following diagram outlines the key steps in the radiochemical separation of **Selenium-79**.



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Workflow for the radiochemical separation of **Selenium-79**.

## Radiological Hazard Assessment

The radiological hazard of **Selenium-79** is primarily due to internal exposure, as it is a pure beta emitter and does not pose a significant external radiation risk.[\[2\]](#) Once ingested or inhaled, it can be incorporated into biological systems.

## Dose Coefficients

Dose coefficients, which relate the intake of a radionuclide to the resulting effective dose, are essential for assessing the radiological risk. These coefficients are published by organizations such as the International Commission on Radiological Protection (ICRP).

### Ingestion Dose Coefficients for Members of the Public

Age Group	Effective Dose Coefficient (Sv/Bq)
3 months	1.9E-08
1 year	1.4E-08
5 years	4.1E-09
10 years	2.9E-09
15 years	4.1E-08
Adult	2.8E-08

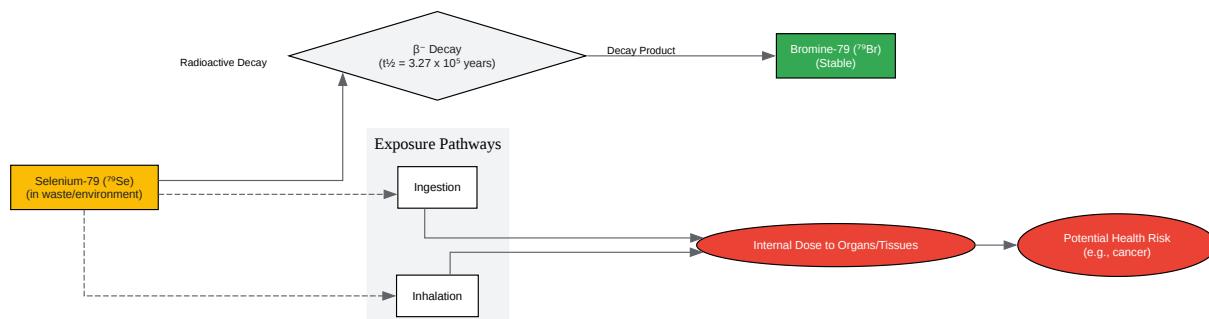
Source: Corrigenda to ICRP Publication 119[\[6\]](#)

### Inhalation Risk Coefficients for Members of the Public

Absorption Type	Mortality Risk Coefficient (risk/Bq)	Morbidity Risk Coefficient (risk/Bq)
Fast (F)	6.30E-11	8.99E-11
Moderate (M)	2.25E-10	2.50E-10
Slow (S)	5.05E-10	5.39E-10

Source: Federal Guidance Report No. 13[\[7\]](#)

The following diagram illustrates the decay of **Selenium-79** and its relevance to radiological dose.



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Decay pathway of **Selenium-79** and its relation to radiological exposure.

## Conclusion

**Selenium-79** is a radionuclide of considerable importance for the long-term safety assessment of nuclear waste repositories. Its long half-life, pure beta decay, and potential for environmental mobility require careful consideration. The experimental protocols outlined in this guide, combining radiochemical separation with sensitive analytical techniques like ICP-MS and LSC, are essential for its accurate quantification. The provided dose coefficients are fundamental for evaluating its potential radiological impact on human health. A thorough understanding of these radiological properties is paramount for researchers, scientists, and professionals involved in nuclear waste management, environmental monitoring, and drug development where radionuclide contamination may be a concern.

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